

# Technical Support Center: Purification of Bulky Chiral Amino Alcohols

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## Compound of Interest

Compound Name: *(R)-2-amino-2-(3,5-di-tert-butylphenyl)ethan-1-ol*

Cat. No.: B15123890

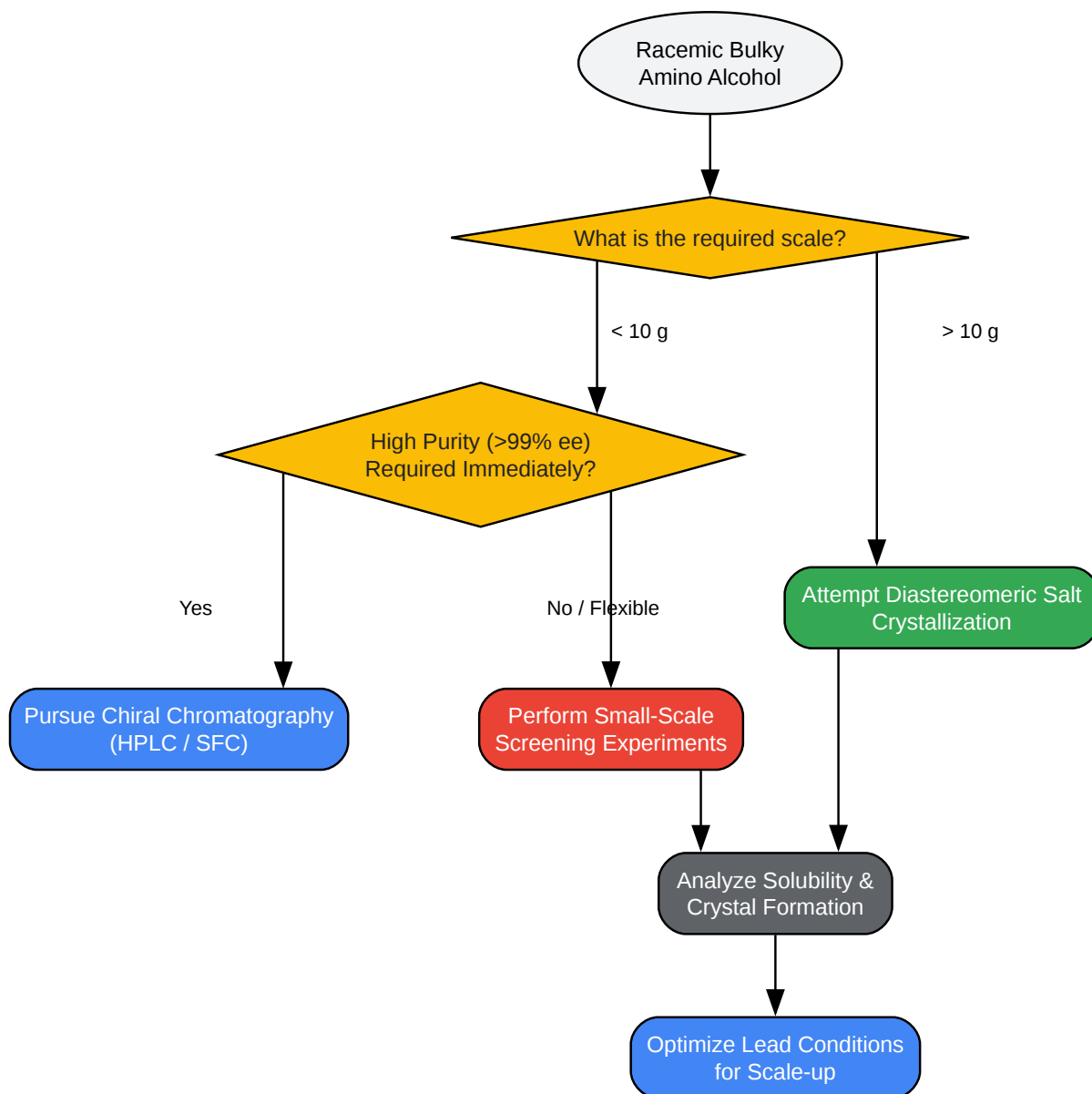
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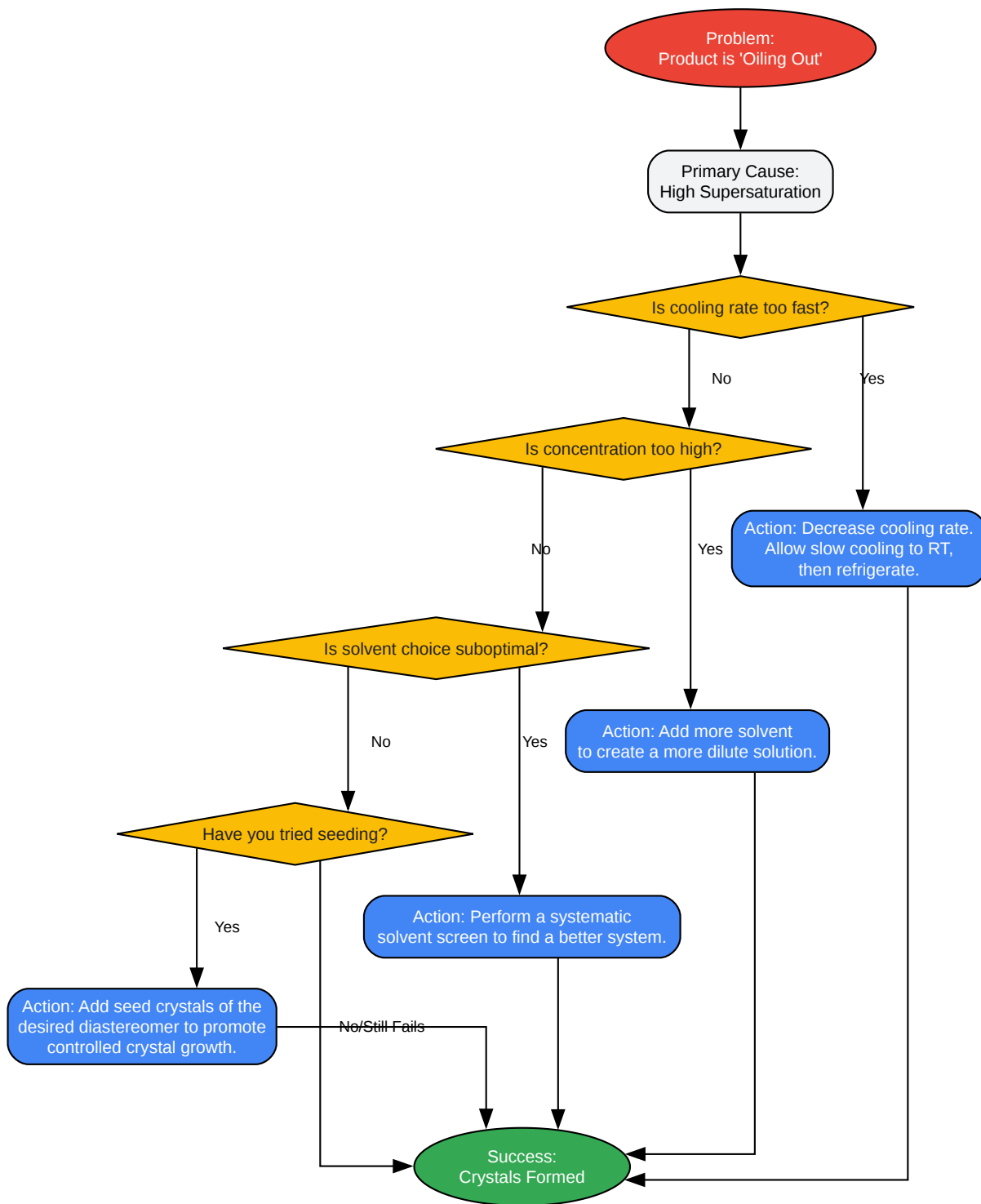
Welcome to the technical support center for the purification of bulky chiral amino alcohols. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and optimize separation strategies. As Senior Application Scientists, we provide not just steps, but the underlying principles to empower your experimental choices.

## Method Selection: Where Do I Begin?

Choosing the right purification strategy is the most critical step. The decision between preparative chromatography and diastereomeric salt crystallization depends on scale, available resources, and the physicochemical properties of your amino alcohol.

## Diagram: Initial Purification Strategy Selection





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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